

Technical Support Center: TM5275 Sodium Salt Dissolution

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Compound of Interest

Compound Name: TM5275 sodium

Cat. No.: B10764139

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the dissolution of **TM5275 sodium** salt, with a focus on utilizing sonication to improve solubility.

Frequently Asked Questions (FAQs)

Q1: What is **TM5275 sodium** salt and what is its primary mechanism of action?

A1: **TM5275 sodium** salt is an orally bioavailable small molecule inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1). PAI-1 is a key regulator in the fibrinolytic system, and by inhibiting it, TM5275 can modulate processes such as blood clot dissolution and tissue remodeling.[1][2][3] Its mechanism involves binding to PAI-1 and preventing it from inhibiting tissue plasminogen activator (tPA) and urokinase-type plasminogen activator (uPA).

Q2: In which solvents is **TM5275 sodium** salt soluble?

A2: **TM5275 sodium** salt is highly soluble in DMSO. It has limited solubility in aqueous solutions like PBS and is insoluble in water and ethanol. For in vivo studies, specific formulations involving solvents like PEG300, Tween-80, and corn oil are often used.

Q3: Why is sonication recommended for dissolving **TM5275 sodium** salt?

A3: Sonication is recommended to aid and accelerate the dissolution of **TM5275 sodium** salt, particularly when preparing concentrated stock solutions in DMSO. The high-frequency sound waves generated during sonication create acoustic cavitation, which provides the mechanical energy needed to break down particle agglomerates and enhance the interaction between the solute and the solvent, leading to faster and more complete dissolution.

Q4: Can sonication damage the **TM5275 sodium** salt molecule?

A4: While prolonged or high-intensity sonication can potentially degrade some compounds, using a standard laboratory bath sonicator with controlled temperature for short periods is a generally accepted and safe method for dissolving compounds like TM5275. It is always advisable to use the minimum sonication time necessary to achieve a clear solution.

Q5: What is the recommended storage condition for **TM5275 sodium** salt solutions?

A5: Stock solutions of **TM5275 sodium** salt in DMSO should be stored at -20°C for short-term storage (1 month) and -80°C for long-term storage (6 months). It is important to use fresh, anhydrous DMSO for preparing stock solutions as its hygroscopic nature can impact the solubility of the compound.

Experimental Protocols & Data

Solubility Data of TM5275 Sodium Salt

The following table summarizes the reported solubility of **TM5275 sodium** salt in various solvents. Sonication is often required to achieve these concentrations, especially for the higher concentrations in DMSO.

Solvent System	Reported Solubility	Molar Concentration (approx.)
DMSO	Soluble to 100 mM	100 mM
DMSO	100 mg/mL	183.83 mM
DMSO	20 mg/mL	36.77 mM
DMF	33 mg/mL	60.66 mM
DMF:PBS (pH 7.2) (1:8)	0.11 mg/mL	0.20 mM
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	≥ 4.60 mM
Water	Insoluble	N/A
Ethanol	Insoluble	N/A

Note: The molecular weight of **TM5275 sodium** salt is approximately 543.97 g/mol .

Protocol for Sonication-Assisted Dissolution of **TM5275 Sodium Salt** in DMSO

This protocol describes the preparation of a 100 mM stock solution of **TM5275 sodium** salt in DMSO.

Materials:

- **TM5275 sodium** salt powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Bath sonicator

Procedure:

- **Preparation:** In a sterile environment, weigh the desired amount of **TM5275 sodium** salt. For 1 mL of a 100 mM solution, you will need 54.4 mg.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **TM5275 sodium** salt powder.
- **Initial Mixing:** Briefly vortex the mixture for 30 seconds to disperse any large clumps of powder.
- **Sonication:**
 - Place the vial in a bath sonicator.
 - Sonicate the mixture in short bursts of 5-10 minutes.
 - After each burst, visually inspect the solution. If undissolved particles remain, gently vortex the vial and sonicate for another 5-10 minutes.
 - Monitor the temperature of the sonicator bath to prevent excessive heating of the sample.
- **Completion:** The dissolution is complete when the solution is clear and free of any visible particles.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

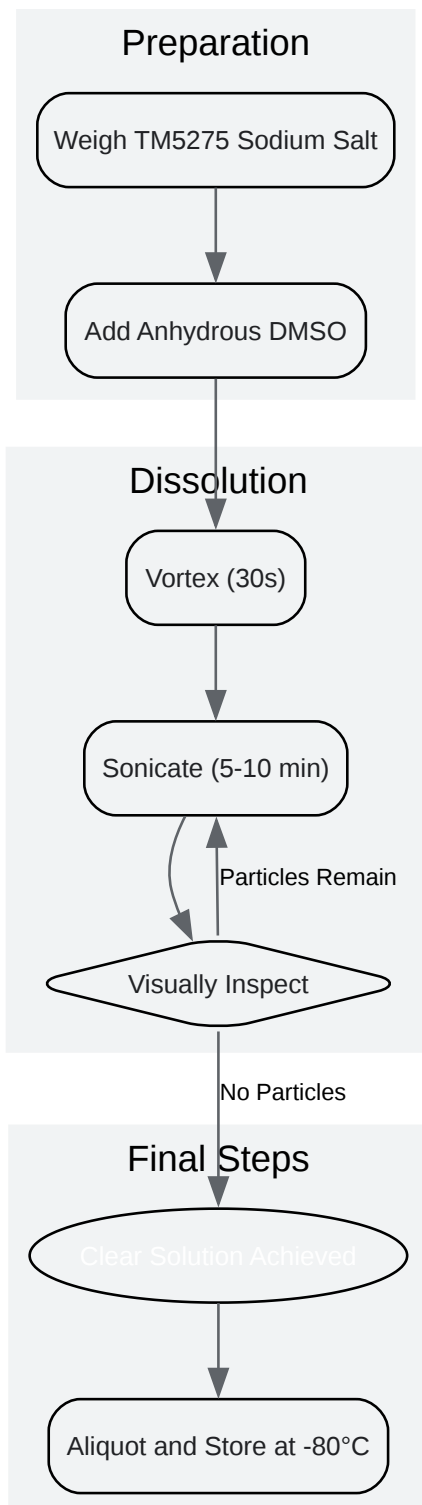
Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
TM5275 sodium salt does not fully dissolve in DMSO, even after sonication.	1. The concentration is too high for the solvent volume. 2. The DMSO is not anhydrous (has absorbed moisture). 3. Insufficient sonication time or power.	1. Double-check your calculations and add a small amount of additional DMSO. 2. Use a fresh, sealed bottle of anhydrous DMSO. 3. Continue sonication in 5-10 minute intervals. If using a probe sonicator, use a low power setting.
The solution is cloudy or has a precipitate after cooling to room temperature.	The compound may have precipitated out of the solution as it cooled. This can happen if the solution was heated during sonication.	Gently warm the solution to 37°C and sonicate again until it becomes clear. For future preparations, consider using a temperature-controlled sonicator.
The compound appears to have degraded (e.g., color change).	1. Prolonged exposure to high-intensity sonication. 2. Chemical instability in the chosen solvent over time.	1. Reduce sonication time and intensity. Use a bath sonicator instead of a probe sonicator. 2. Prepare fresh solutions before each experiment and store them properly at low temperatures.
Inconsistent results between different batches of prepared stock solution.	1. Variability in weighing the compound or measuring the solvent. 2. Incomplete dissolution in some batches.	1. Ensure all equipment is properly calibrated. 2. Always ensure the solution is completely clear before considering the dissolution complete.

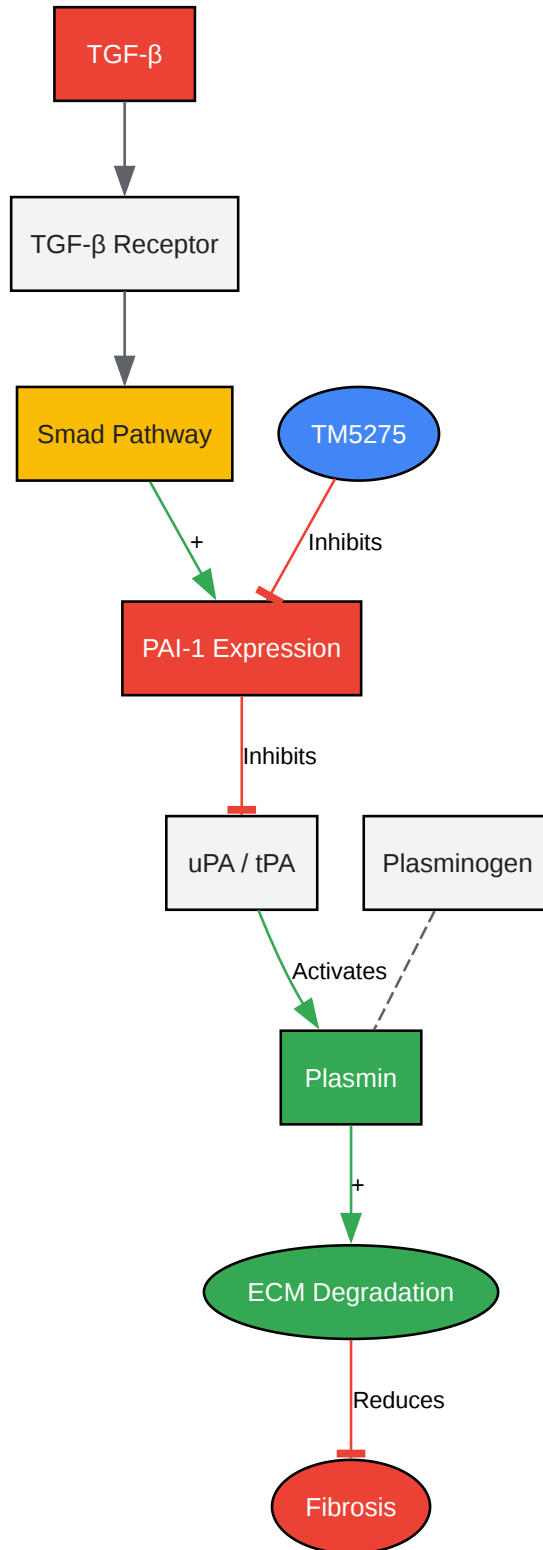
Visual Guides

Experimental Workflow: Sonication-Assisted Dissolution

Workflow for Sonication-Assisted Dissolution of TM5275 Sodium Salt



Simplified Signaling Pathway of TM5275 Action



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References

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